

Personal protective equipment for handling 2-(Isopropylamino)ethanol

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Compound of Interest

Compound Name: 2-(Isopropylamino)ethanol

Cat. No.: B091046

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Essential Safety and Handling Guide for 2-(Isopropylamino)ethanol

This guide provides immediate and essential safety and logistical information for handling **2-(Isopropylamino)ethanol** (CAS No: 109-56-8) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

2-(Isopropylamino)ethanol is a combustible liquid that is harmful if swallowed and can be toxic in contact with skin or if inhaled.[1][2][3] It is also corrosive and can cause severe skin burns and serious eye damage.[2][3][4] Adherence to proper personal protective equipment (PPE) protocols is mandatory to minimize risk.

Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[1][4]	Protects against splashes and vapors that can cause serious eye damage.[4]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene), a lab coat, and closed-toe shoes. A PVC apron or a full protective suit may be required for severe exposure.[4][5]	Prevents skin contact which may cause irritation or burns. [4][5]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [4][6] A NIOSH-approved respirator with an appropriate cartridge or a self-contained breathing apparatus (SCBA) may be necessary for large quantities, in case of spills, or with insufficient ventilation.[5][7]	Minimizes inhalation of harmful vapors.[4]

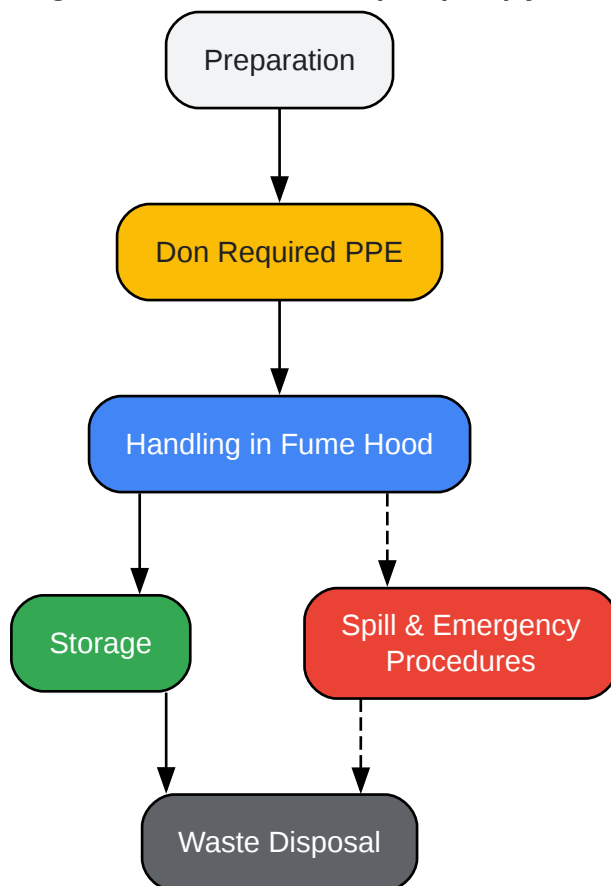
Hazard Classification Summary

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid.[1][2]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1][2][3]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin.[2][3]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled.[2][3]
Skin Corrosion	1B	H314: Causes severe skin burns and eye damage.[2][3]
Serious Eye Damage	1	H318: Causes serious eye damage.[8]

Safe Handling and Operational Protocol

A strict operational protocol is crucial for safety. The following step-by-step procedure should be followed when handling **2-(Isopropylamino)ethanol**.

Safe Handling Workflow for 2-(Isopropylamino)ethanol



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Caption: Step-by-step workflow for handling **2-(Isopropylamino)ethanol**.

1. Preparation:

- Ensure a chemical fume hood is operational.[6]
- Verify that an emergency eyewash station and safety shower are accessible and have been recently tested.[6]
- Assemble all necessary equipment and reagents before handling the chemical.
- Keep containers tightly closed when not in use to prevent vapor release.[6]

2. Handling:

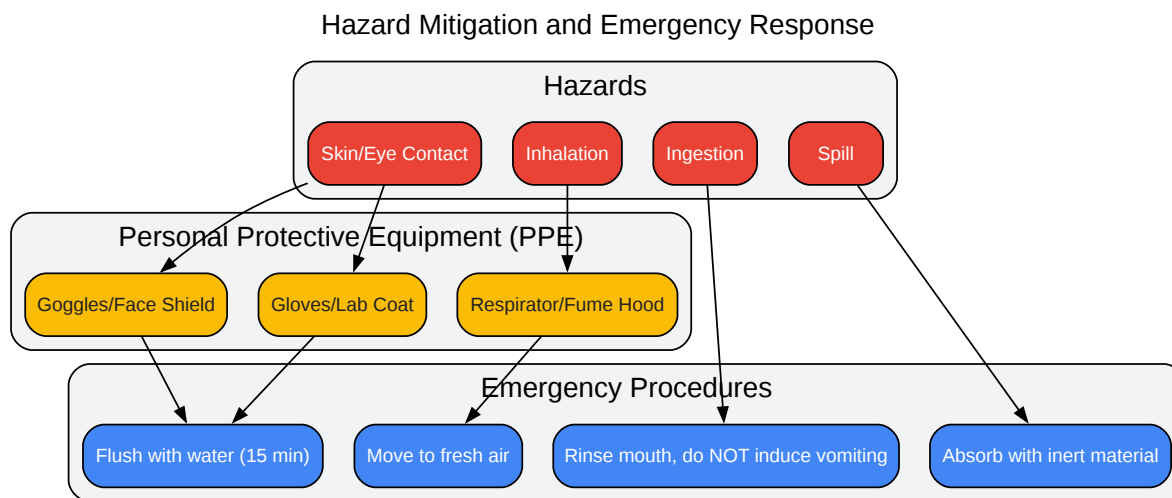
- Conduct all work with **2-(Isopropylamino)ethanol** inside a certified chemical fume hood.[6]
- Avoid direct contact with skin, eyes, and clothing.[3][4]
- Use appropriate tools (e.g., spatulas, pipettes) to handle the chemical.
- Ground all equipment when handling the product to prevent static discharge.[9]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][2]

3. Storage:

- Store **2-(Isopropylamino)ethanol** in a cool, dry, and well-ventilated area.[4]
- Keep it away from incompatible materials such as strong oxidizing agents and acids.[2][4]
- Ensure the storage container is clearly labeled and tightly sealed.[3][4]

Emergency and Disposal Plans

In the event of an exposure or spill, immediate action is required.



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Caption: Relationship between hazards, PPE, and emergency actions.

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes.[4] Remove contaminated clothing.[4] Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][10] Seek immediate medical attention.[2]
- Inhalation: Move the individual to fresh air.[4] If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting.[2] Rinse mouth with water.[1] Call a poison center or doctor immediately.[1]

Spill Response

- Minor Spills:
 - Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.
[4][9]
 - Collect the absorbed material into a suitable container for disposal.[9]
 - Clean the spill area with soap and water.
- Major Spills:
 - Evacuate the area immediately and move upwind.[4]
 - Alert the appropriate emergency response team and the fire department.[4]
 - Prevent the spill from entering drains or waterways.[1][4]
 - Only personnel with the appropriate level of PPE and training should attempt to clean up a major spill.

Disposal Plan

- All waste containing **2-(Isopropylamino)ethanol** must be treated as hazardous waste.[1]
- Dispose of the chemical and any contaminated materials in a designated, labeled, and sealed container.
- Do not mix with other waste. Leave chemicals in their original containers if possible.[1]
- Arrange for disposal through a licensed professional waste disposal service, in accordance with all local, state, and federal regulations.[1][3]
- Handle uncleaned containers as you would the product itself.[1]

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